

Application Note: Reformatsky Reaction with 2-iodo-N-methoxy-N-methylacetamide

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Compound of Interest

Compound Name: 2-Iodo-N-methoxy-N-methylacetamide

Cat. No.: B12437588

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Executive Summary

The Reformatsky reaction traditionally couples

-halo esters with carbonyls using Zinc to form

-hydroxy esters.^{[2][3][4]} However, ester products often require complex manipulations to convert into ketones or aldehydes. By substituting the ester with a Weinreb amide functionality (N-methoxy-N-methylamide), researchers can isolate stable

-hydroxy amides.

2-iodo-N-methoxy-N-methylacetamide is the reagent of choice for this transformation. The C–I bond is significantly weaker than C–Br or C–Cl bonds, facilitating rapid oxidative addition of Zinc under mild conditions—a critical requirement given that amides are generally less electrophilic and less acidic than their ester counterparts.

Key Advantages^[1]

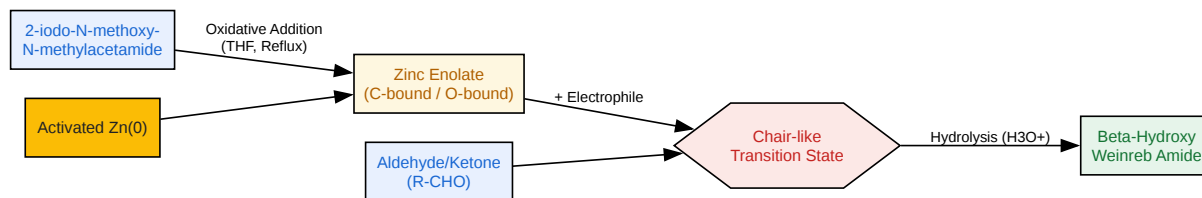
- Chemoselectivity: The Weinreb amide moiety prevents over-addition of nucleophiles in downstream functionalization.
- Enhanced Reactivity: The
 - iodo substituent lowers the activation energy for Zinc insertion compared to bromo-analogs.
- Versatility: The resulting
 - hydroxy Weinreb amides can be converted to
 - hydroxy ketones via Grignard or organolithium addition.

Mechanistic Insight

The reaction proceeds via the formation of a Zinc enolate.^[5] Unlike Lithium enolates, the Reformatsky reagent is less basic, allowing for high functional group tolerance.^[4]

Reaction Pathway^{[1][2][3][5][6][7][8][9]}

- Oxidative Insertion: Activated Zinc inserts into the C–I bond of the reagent.
- Dimerization/Equilibrium: The organozinc species exists in equilibrium between monomeric and dimeric forms in solution (THF).
- Nucleophilic Addition: The Zinc enolate attacks the aldehyde/ketone carbonyl.
 - Note: The methoxy oxygen of the Weinreb amide can coordinate with the Zinc center, potentially stabilizing the enolate and influencing the stereochemical outcome via a chelated transition state.
- Hydrolysis: Acidic workup releases the
 - hydroxy amide.



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Figure 1: Mechanistic pathway of the Reformatsky reaction using the Weinreb amide reagent.

Reagent Preparation Protocol

Commercially available **2-iodo-N-methoxy-N-methylacetamide** can be expensive or unstable upon long-term storage. It is recommended to synthesize it fresh from the chloro-derivative via Finkelstein exchange.

Step 1: Synthesis of 2-chloro-N-methoxy-N-methylacetamide

Reagents: Chloroacetyl chloride, N,O-dimethylhydroxylamine HCl,

- Dissolve N,O-dimethylhydroxylamine hydrochloride (1.0 equiv) in water.
- Dissolve chloroacetyl chloride (1.0 equiv) in
- Combine solutions at 0°C.
- Slowly add

(2.0 equiv) to the biphasic mixture with vigorous stirring. Evolution of gas will occur.

- Stir at room temperature for 4 hours.
- Separate phases. Wash organic layer with brine, dry over CaH_2 , and concentrate.^[6]
- Yield: typically >90% (Colorless oil).

Step 2: Finkelstein Exchange (Chloro Iodo)

Reagents: 2-chloro-N-methoxy-N-methylacetamide, Sodium Iodide (NaI), Acetone.

- Dissolve the chloro-amide (1.0 equiv) in anhydrous acetone (0.5 M).
- Add Sodium Iodide (2.0 equiv).
- Stir the suspension at room temperature for 12–18 hours. A precipitate (NaCl) will form.
- Filter off the solids.
- Concentrate the filtrate.^{[6][7]}
- Redissolve residue in CH_2Cl_2 or CHCl_3 and wash with aqueous sodium thiosulfate (to remove free iodine) and water.
- Dry and concentrate.
 - Storage: Store at -20°C protected from light. The iodo-compound is light sensitive.

Reformatsky Reaction Protocol

Materials

- Reagent: **2-iodo-N-methoxy-N-methylacetamide** (1.2 – 1.5 equiv).

- Metal: Zinc dust (activated, 2.0 – 3.0 equiv).
- Electrophile: Aldehyde or Ketone (1.0 equiv).[8]
- Solvent: Anhydrous THF (Tetrahydrofuran).
- Activators: TMSCl (Trimethylsilyl chloride) or 1,2-dibromoethane.

Zinc Activation (Critical Step)

The success of the Reformatsky reaction depends heavily on the surface area and cleanliness of the Zinc.

- Place Zinc dust (3.0 equiv) in a flame-dried multi-neck flask under Argon.
- Add anhydrous THF (1 mL per mmol substrate).
- Add TMSCl (0.05 equiv) and stir at room temperature for 15 minutes.
 - Alternative: Use 1,2-dibromoethane (0.05 equiv) and heat to reflux for 2 minutes, then cool.

Coupling Procedure

- Initiation: Add a small portion (approx. 10%) of the **2-iodo-N-methoxy-N-methylacetamide** solution to the activated Zinc suspension.
- Heat the mixture gently (40–50°C) until the reaction initiates (indicated by a slight exotherm or foaming).
 - Tip: If initiation is sluggish, add a crystal of Iodine.
- Addition: Once initiated, add a solution containing the Electrophile (1.0 equiv) and the remaining Iodo-reagent dropwise over 30–45 minutes. Maintain a gentle reflux or 50°C temperature during addition.
- Completion: Stir at reflux for 2–4 hours. Monitor by TLC (disappearance of aldehyde/ketone).
[6][7]

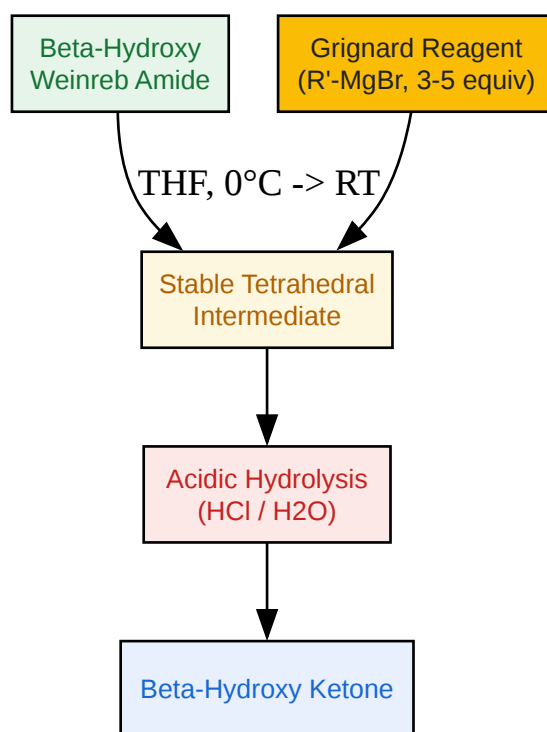
- Quench: Cool to 0°C. Quench with saturated aqueous .
- Extraction: Extract with EtOAc (3x). Wash combined organics with brine, dry over .
- Purification: Flash column chromatography (Hexanes/EtOAc).

Data Summary Table

Parameter	Specification	Notes
Stoichiometry	Reagent (1.5 eq) : Electrophile (1.0 eq)	Excess reagent compensates for homocoupling.
Temperature	40°C to Reflux	Higher temp needed for amides vs esters.
Time	2 - 6 Hours	Depends on steric bulk of electrophile.
Yield	60 - 85%	Lower yields with highly hindered ketones.
Product	-hydroxy-N-methoxy-N-methylamide	Stable to air/moisture.

Downstream Application: Synthesis of -Hydroxy Ketones

The primary value of this protocol is the ability to transform the Weinreb amide into a ketone.



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Figure 2: Conversion of the Reformatsky product to

-hydroxy ketones.

Protocol:

- Dissolve the -hydroxy Weinreb amide in anhydrous THF.
- Cool to 0°C.
- Add Grignard reagent (3.0 equiv). Note: Extra equivalents are consumed by the free hydroxyl group (deprotonation) before attacking the amide.
- Stir at RT for 1-2 hours.
- Quench with (1M).^[6] The tetrahedral intermediate collapses to the ketone.

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- To cite this document: BenchChem. [Application Note: Reformatsky Reaction with 2-iodo-N-methoxy-N-methylacetamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12437588/docs#application-note-reformatsky-reaction-with-2-iodo-n-methoxy-n-methylacetamide\]](https://www.benchchem.com/product/b12437588/docs#application-note-reformatsky-reaction-with-2-iodo-n-methoxy-n-methylacetamide)

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